

Bis-Tris Propane: A Comprehensive Technical Guide for Molecular Biology Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

[Get Quote](#)

An in-depth examination of the versatile buffering agent, its applications, and best practices for its use in the modern molecular biology laboratory.

In the landscape of molecular biology research, the precise control of pH is paramount to experimental success. The choice of buffering agent can significantly impact the stability and activity of macromolecules, influencing the outcome of sensitive assays. **Bis-Tris Propane** (BTP), a zwitterionic buffer, has emerged as a highly versatile and valuable tool for researchers. This technical guide provides a detailed overview of **Bis-Tris Propane**, its fundamental properties, and its applications in key molecular biology techniques, offering a valuable resource for scientists and drug development professionals.

Core Properties of Bis-Tris Propane

Bis-Tris Propane, chemically known as 1,3-bis(tris(hydroxymethyl)methylamino)propane, is a white crystalline powder readily soluble in water.^[1] Its utility as a buffer stems from its two pKa values, which are close in value, affording it an exceptionally wide buffering range.^{[1][2]} This characteristic makes it a superior choice for a variety of applications where maintaining a stable pH over a broad range is critical.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₆ N ₂ O ₆	[1]
Molecular Weight	282.337 g/mol	[1]
pKa ₁ at 25°C	6.8	
pKa ₂ at 25°C	9.0	
Buffering Range	pH 6.3 - 9.5	
Appearance	White crystalline powder	
Solubility	Soluble in water	

Advantages Over Traditional Buffers

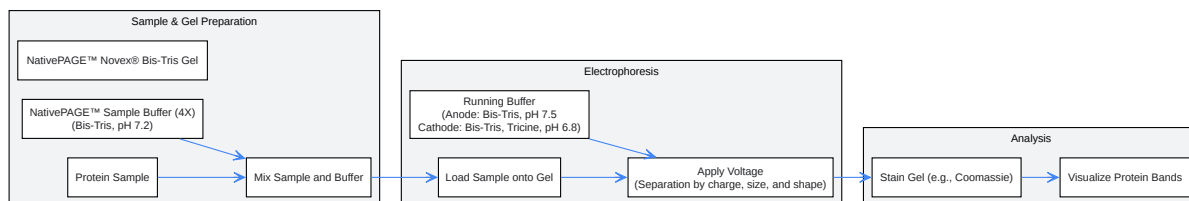
Bis-Tris Propane offers several advantages over more traditional buffers, such as Tris (tris(hydroxymethyl)aminomethane). Tris has a pKa of approximately 8.1 at 25°C, which means its buffering capacity diminishes significantly below pH 7.5. In contrast, the dual pKa values of **Bis-Tris Propane** provide robust buffering capacity across a much wider pH spectrum, including the slightly acidic to neutral range that is often optimal for many biological reactions. This makes **Bis-Tris Propane** a more suitable choice for experiments requiring stable pH conditions between 6.3 and 9.5.

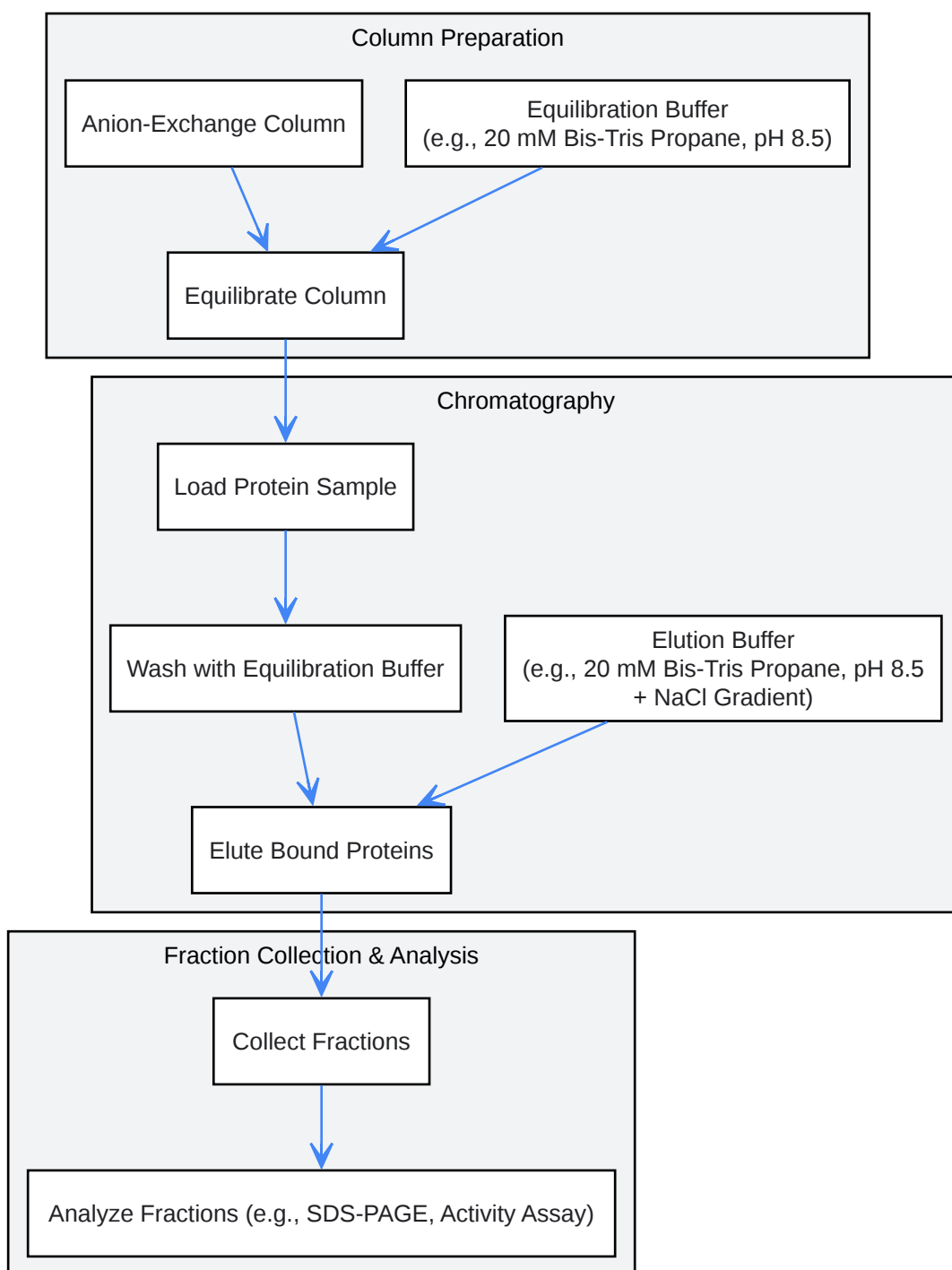
Key Applications in Molecular Biology

The unique properties of **Bis-Tris Propane** lend themselves to a variety of applications in molecular biology, from nucleic acid analysis to protein purification and characterization.

Gel Electrophoresis

Bis-Tris Propane is an excellent buffer for polyacrylamide gel electrophoresis (PAGE), particularly for the separation of proteins under native conditions (Native-PAGE). Its ability to maintain a near-neutral pH during electrophoresis helps preserve the native structure and activity of proteins, allowing for the analysis of protein complexes and isoforms.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. moleculardepot.com [moleculardepot.com]
- To cite this document: BenchChem. [Bis-Tris Propane: A Comprehensive Technical Guide for Molecular Biology Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209937#bis-tris-propane-for-beginners-in-molecular-biology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com